

1,2-Diiodoethane (CAS 624-73-7): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: 1,2-Diiodoethane

Cat. No.: B146647

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **1,2-diiodoethane** (CAS 624-73-7), a versatile organoiodine compound. This document details its chemical and physical properties, synthesis, key applications in organic chemistry, and essential safety and handling information. The content is structured to serve as a practical resource for professionals in research, chemical synthesis, and drug development.

Core Properties and Data

1,2-Diiodoethane, also known as ethylene diiodide, is a halogenated alkane that presents as a crystalline solid at room temperature.^{[1][2]} Its utility in synthetic chemistry is largely due to the reactive nature of its carbon-iodine bonds.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **1,2-diiodoethane** is presented in the table below. This data is essential for its appropriate handling, storage, and application in experimental settings.

Property	Value	Reference(s)
Molecular Formula	C ₂ H ₄ I ₂	[1][3]
Molecular Weight	281.86 g/mol	[1][4]
Appearance	Yellow rhomboid or plate-like crystals, Light brown or brown crystalline solid	[1][3]
Melting Point	80-82 °C	[3]
Boiling Point	200 °C	[3]
Density	2.132 g/mL at 25 °C	[3]
Solubility	Soluble in methanol, ethanol, ether, benzene, and acetone. Insoluble in water.	[3][5]
Vapor Pressure	0.349 mmHg at 25 °C	[3]
Refractive Index	1.871	[3]
Flash Point	100.9 °C	[3]
Stability	Stable, but may discolor on exposure to light.	[3][6]
InChI Key	GBBZLMLLFVFKJM-UHFFFAOYSA-N	[7]
SMILES	ICCI	[7]

Safety and Handling Information

1,2-Diiodoethane is classified as a hazardous substance and requires careful handling to minimize exposure. It is a skin and eye irritant and may cause respiratory irritation.[1][8]

Hazard Statement	GHS Code	Reference(s)
Causes skin irritation	H315	[1]
Causes serious eye irritation	H319	[1]
May cause respiratory irritation	H335	[1]

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear tightly fitting safety goggles with side-shields.[9]
- Skin Protection: Wear chemical-impermeable gloves and protective clothing.[9]
- Respiratory Protection: Use a full-face respirator if exposure limits are exceeded or irritation is experienced.[9]

Storage and Handling:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[9][10]
- Keep away from strong bases and strong oxidizing agents.[2][3]
- The compound is light-sensitive and should be stored in the dark.[6]
- Handle in a well-ventilated area and avoid the formation of dust and aerosols.[9]

Synthesis and Experimental Protocols

The most common method for synthesizing **1,2-diiodoethane** is through the direct reaction of ethylene with iodine.[11][12] This reaction proceeds via an electrophilic addition mechanism.[11]

Synthesis of 1,2-Diiodoethane from Ethylene

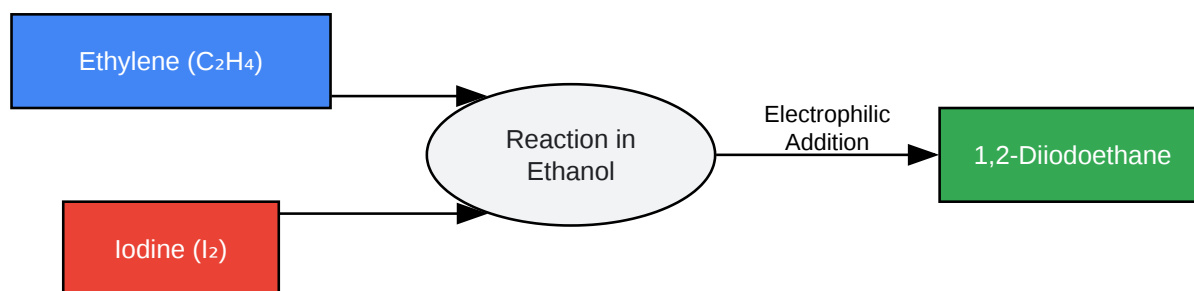
The synthesis involves the addition of iodine across the double bond of ethylene.[11]

Reaction: $\text{C}_2\text{H}_4 + \text{I}_2 \rightleftharpoons \text{C}_2\text{H}_4\text{I}_2$ [11]

Experimental Protocol:

- Prepare a mixture of iodine and ethanol.
- Bubble ethylene gas through the solution.
- Continue the addition of ethylene until the color of the iodine disappears, indicating the reaction is complete.
- Needle-like crystals of **1,2-diiodoethane** will form in the reaction mixture.
- Filter the crude product from the solution.
- Wash the crystals.
- Recrystallize the crude product from ethanol to obtain purified **1,2-diiodoethane**.[\[10\]](#)

Purification Method: For further purification, dissolve the compound in ether, wash with a saturated aqueous solution of sodium thiosulfate ($\text{Na}_2\text{S}_2\text{O}_3$), dry over magnesium sulfate (MgSO_4), and then remove the ether in vacuo. The product can then be distilled.[\[6\]](#)



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Caption: Synthesis of **1,2-diiodoethane** from ethylene and iodine.

Applications in Organic Synthesis

1,2-Diiodoethane is a valuable reagent in organic synthesis, primarily used for the preparation of samarium(II) iodide and ytterbium(II) iodide.[\[4\]](#)[\[12\]](#) It also serves as an iodine source for the dehydroxy-iodination of alcohols.[\[6\]](#)

Preparation of Samarium(II) Iodide (SmI₂)

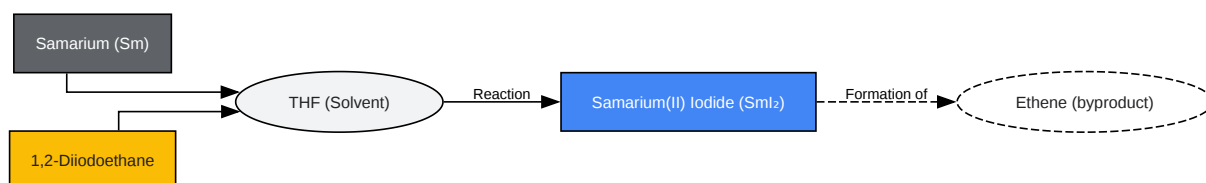
Samarium(II) iodide is a powerful single-electron transfer reagent widely used in organic synthesis.[11] **1,2-diiodoethane** is a key component in its preparation.

Reaction: $\text{Sm} + \text{ICH}_2\text{CH}_2\text{I} \rightarrow \text{SmI}_2 + \text{C}_2\text{H}_4$

Experimental Protocol (Kagan's Method):

- In an inert atmosphere, add samarium metal to an inert solvent, typically tetrahydrofuran (THF).[11]
- Add a solution of **1,2-diiodoethane** in THF to the samarium suspension.
- The reaction is typically rapid and results in the formation of a deep blue solution of samarium(II) iodide.
- The ethylene gas produced is vented.
- The resulting SmI₂ solution is used in situ for subsequent reactions.[11]

This method is also applicable for the synthesis of ytterbium(II) iodide (YbI₂).[4][11]



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Caption: Preparation of Samarium(II) Iodide using **1,2-diiodoethane**.

Other Applications

- Dehydroxy-iodination of alcohols: **1,2-diiodoethane** can be used as an effective reagent for converting alcohols to iodides.[6]

- Synthesis of homopropargyl alcohols: It is used in the sonochemical Barbier-type reaction for the synthesis of derivatives of regioselective homopropargyl alcohols.[6]
- Pharmaceutical Intermediates: Due to its role in facilitating complex bond formations, it is used in the synthesis of pharmaceutical intermediates.[10][13]

Reaction Mechanisms

The primary reaction mechanism for the synthesis of **1,2-diiodoethane** from ethylene is an electrophilic addition. The π electrons of the ethylene double bond attack an iodine molecule, leading to the formation of a cyclic iodonium ion intermediate. This intermediate is then attacked by an iodide ion in an anti-addition, resulting in **1,2-diiodoethane**. [11]

In its application for preparing SmI_2 , the reaction involves the oxidative addition of the carbon-iodine bonds to the samarium metal, leading to the formation of the stable samarium(II) iodide and the release of ethene gas. [11]

Conclusion

1,2-diiodoethane is a fundamental reagent in organic synthesis with significant applications, particularly in the preparation of powerful reducing agents like samarium(II) iodide. Its well-defined properties and synthesis routes make it a valuable tool for chemists in academia and industry, including those in drug development who rely on complex synthetic transformations. Proper handling and storage are crucial to ensure its safe and effective use in the laboratory.

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